

An In-depth Technical Guide to the Toxicological Profile of 3,5-Dinonylphenol

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Compound of Interest

Compound Name: 3,5-Dinonylphenol

Cat. No.: B15366419

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Disclaimer: Specific toxicological data for **3,5-Dinonylphenol** (CAS No. 58085-76-0) is limited in publicly available scientific literature. This guide summarizes the available information for the broader categories of Dinonylphenol and Nonylphenol as surrogates, which may not fully represent the specific toxicity of the 3,5-isomer. Researchers should exercise caution when extrapolating these findings.

Introduction

3,5-Dinonylphenol is an organic compound belonging to the alkylphenol family. Alkylphenols are used in the manufacturing of antioxidants, lubricating oil additives, and surfactants. Due to their widespread use and potential for environmental release, understanding their toxicological profile is of significant importance for researchers, scientists, and drug development professionals. This guide provides a comprehensive overview of the known safety and toxicological data for Dinonylphenol and the closely related Nonylphenol.

Physicochemical Properties

Detailed physicochemical properties for **3,5-Dinonylphenol** are not readily available. However, for the general category of Dinonylphenol, the following properties are noted:

Property	Value	Reference
Molecular Formula	C24H42O	[1]
Molecular Weight	346.6 g/mol	[1]
Appearance	Not Available	
Water Solubility	Practically insoluble	[2]

Toxicological Profile

The toxicological data presented below is primarily for the general categories of Dinonylphenol and Nonylphenol.

Acute toxicity studies assess the adverse effects of a substance after a single or short-term exposure.

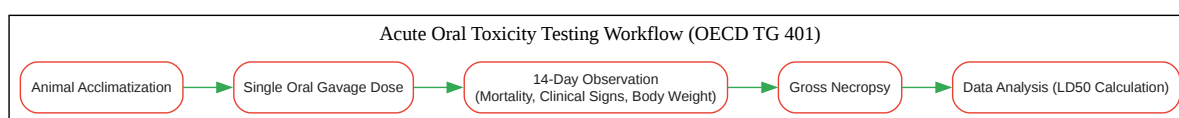
Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	>2000 mg/kg bw (for Phenol, nonyl derivatives, sulfides)	[3]
LD50	Rabbit	Dermal	2031 mg/kg bw (for Nonylphenol)	[3]
LC50	Rat, Mouse, Guinea Pig	Inhalation	>1.27 mg/L (for Phenol, nonyl derivatives, sulfides)	[3]

Experimental Protocol: Acute Oral Toxicity (OECD TG 401 - Adapted)

A standardized protocol for acute oral toxicity testing involves the following steps:

- **Test Animals:** Healthy, young adult rodents (e.g., rats or mice) are used.

- **Dosage:** A single dose of the test substance is administered by gavage.
- **Dose Levels:** Multiple dose levels are used to determine the dose-response relationship.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for a period of 14 days.
- **Necropsy:** A gross necropsy of all animals is performed at the end of the study.



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Workflow for a typical acute oral toxicity study.

Dinonylphenol is considered to be irritating to the skin and eyes[1].

Endpoint	Result	Reference
Skin Irritation	Irritating	[1]
Eye Irritation	Irritating	[1]

Repeated or prolonged contact with Dinonylphenol may cause skin sensitization[1].

Repeated dose toxicity studies evaluate the effects of a substance following prolonged exposure. For Nonylphenol, kidney effects were observed in male rats at 15 mg/kg bw/day in a multigeneration study[3]. In a 90-day study, no treatment-related changes were observed in rats at doses up to 100 mg/kg bw/day[3].

Dinonylphenol is suspected of causing toxic effects on human reproduction[1]. For Nonylphenol, some studies in rats have reported reproductive effects in males (decreased sperm density) and females (irregular estrous cycles)[3]. The No-Observed-Adverse-Effect

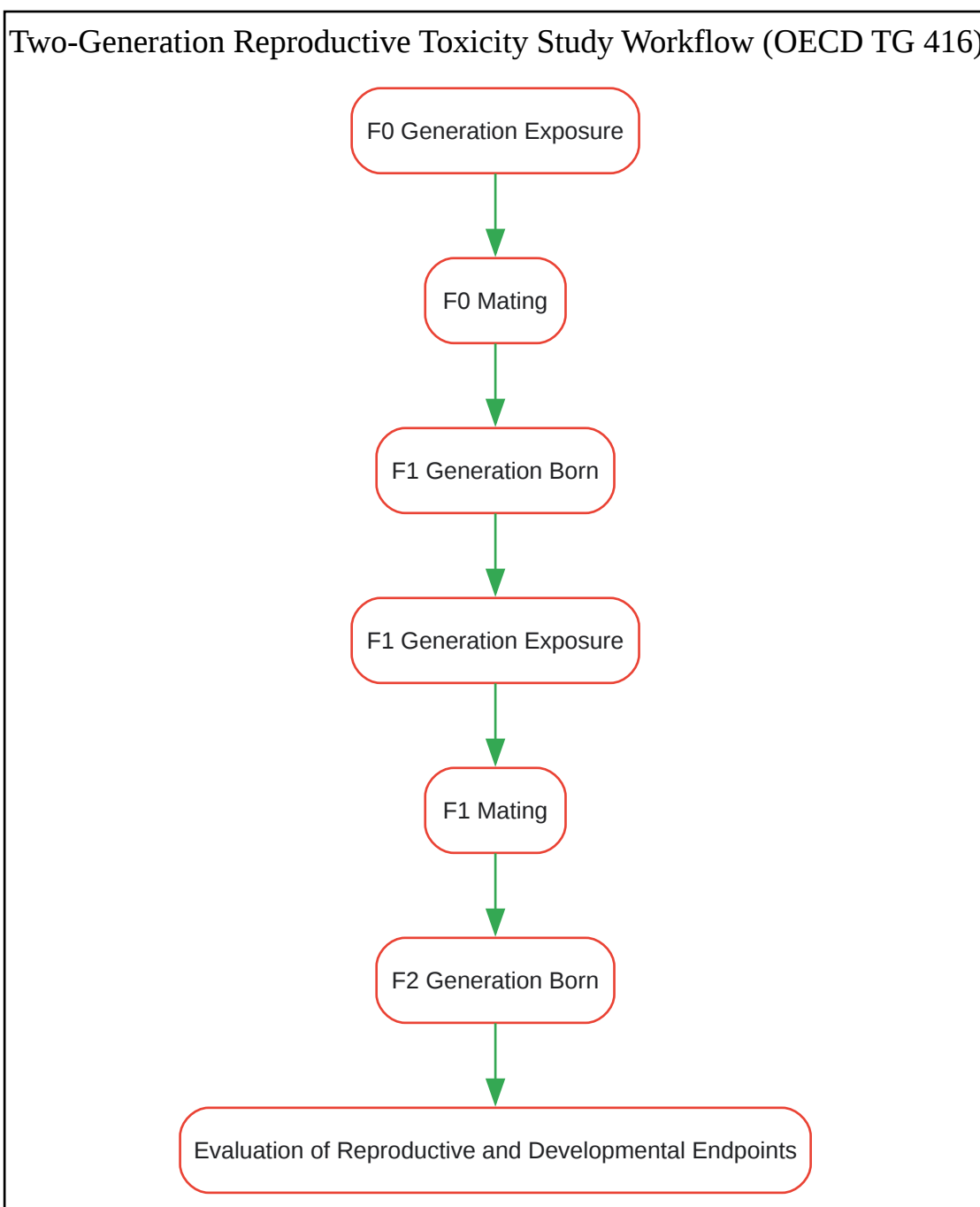
Level (NOAEL) for reproductive toxicity in one multi-generation study in female rats was established at 15 mg/kg bw/day[3].

Experimental Protocol: Two-Generation Reproductive Toxicity Study (OECD TG 416 - Adapted)

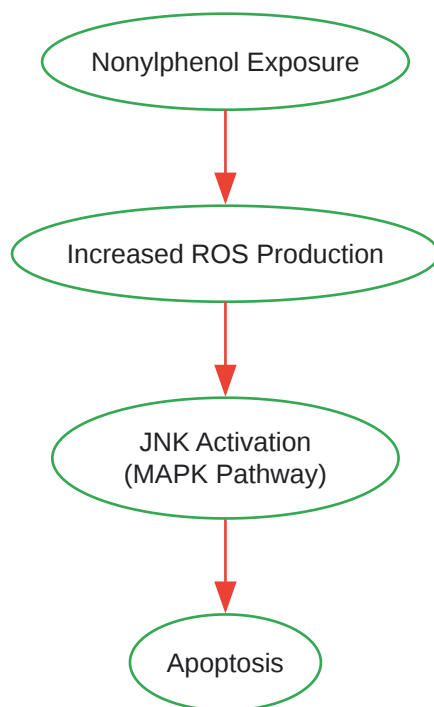
This study design is used to assess the effects of a substance on reproductive function across two generations.

- Parental Generation (F0): Male and female animals are exposed to the test substance for a specified period before mating.
- Mating and Gestation: Animals are mated, and females are allowed to litter and rear their offspring (F1 generation).
- F1 Generation: Selected F1 offspring are exposed to the test substance and subsequently mated to produce the F2 generation.
- Endpoints: Observations include effects on fertility, pregnancy, maternal behavior, and offspring viability, growth, and development.

Two-Generation Reproductive Toxicity Study Workflow (OECD TG 416)



Proposed Signaling Pathway for Nonylphenol-Induced Apoptosis



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